Application Note: Comprehensive Characterization of 2-Fluoro-3-(hydroxymethyl)benzoic Acid

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Compound of Interest	
Compound Name:	*2-fluoro-3-(hydroxymethyl)benzoic Acid*
CAS No.:	*481075-37-0*
Cat. No.:	*B1333263*

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Authored by: A Senior Application Scientist

Introduction

2-Fluoro-3-(hydroxymethyl)benzoic acid is a bespoke chemical entity with significant potential as a building block in medicinal chemistry and drug development. Its unique trifunctional architecture, featuring a carboxylic acid, a hydroxymethyl group, and a fluorine atom on a benzene ring, offers a versatile scaffold for the synthesis of novel therapeutic agents. The fluorine substituent can modulate physicochemical properties such as lipophilicity and metabolic stability, while the carboxylic acid and alcohol moieties provide reactive handles for further chemical modifications.

Accurate and comprehensive characterization of this molecule is paramount to ensure its purity, confirm its structure, and establish a baseline for quality control in drug discovery and

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development pipelines. This application note provides a detailed guide to the analytical techniques best suited for the unequivocal characterization of **2-fluoro-3-(hydroxymethyl)benzoic acid**, rooted in established principles and data from closely related analogs.

Physicochemical Properties (Predicted)

A foundational understanding of the molecule's physical properties is crucial for selecting appropriate analytical conditions. Based on data from structurally similar compounds, the following properties are anticipated for **2-fluoro-3-(hydroxymethyl)benzoic acid**.

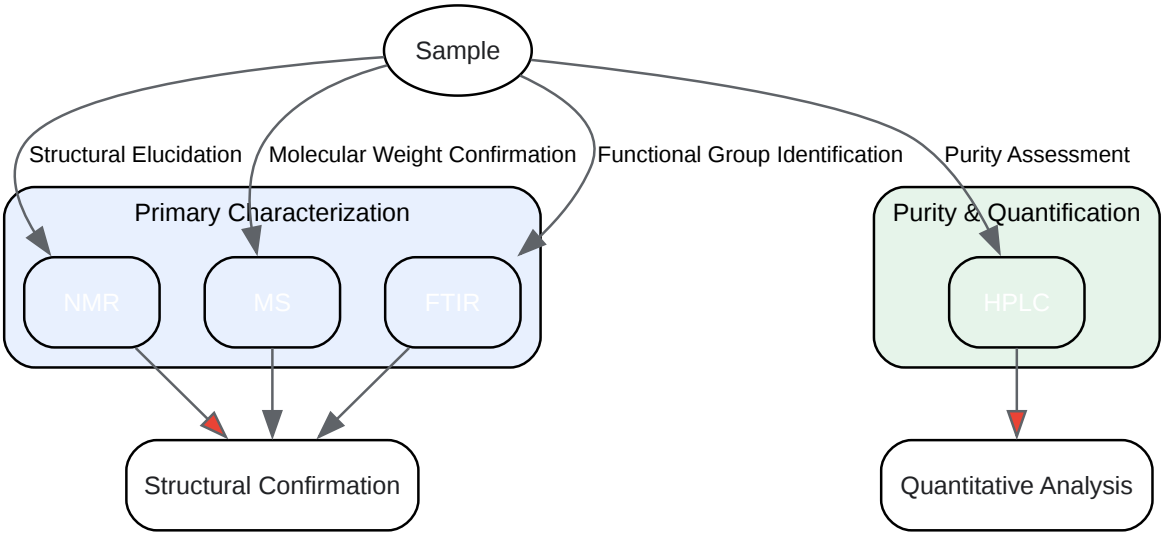
Property	Predicted Value	Rationale & Significance
Molecular Formula	$C_8H_7FO_3$	Essential for mass spectrometry and elemental analysis.
Molecular Weight	170.14 g/mol	Critical for mass spectrometry and concentration calculations. [1]
Appearance	White to off-white solid	Guides sample handling and preparation.
Melting Point	120-130 °C	A higher melting point than 2-fluoro-3-methylbenzoic acid (114-116 °C) is expected due to hydrogen bonding from the hydroxymethyl group.[2] A sharp melting range indicates high purity.
Solubility	Soluble in methanol, ethanol, DMSO; sparingly soluble in water	The presence of polar functional groups suggests solubility in polar organic solvents. Solubility dictates the choice of solvents for NMR and HPLC.

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Analytical Workflow: A Multi-technique Approach

A single analytical technique is insufficient for the complete characterization of a novel molecule. A synergistic approach, integrating spectroscopic and chromatographic methods, is essential for unambiguous structural elucidation and purity assessment.

Figure 1. Integrated Analytical Workflow



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Caption: Integrated workflow for the comprehensive characterization of **2-fluoro-3-(hydroxymethyl)benzoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Cornerstone of Structural Elucidation

NMR spectroscopy is the most powerful technique for determining the precise arrangement of atoms in a molecule. For **2-fluoro-3-(hydroxymethyl)benzoic acid**, a combination of ^{1}H, ^{13}C, and ^{19}F NMR will provide a complete picture of the molecular structure.

Protocol: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of the sample in 0.6 mL of a deuterated solvent such as DMSO-d_6 or $CDCl_3$. DMSO-d_6 is often preferred for its ability to dissolve polar compounds and to observe exchangeable protons (e.g., -OH and -COOH).

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- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- ^{1}H NMR Acquisition:
  - Acquire a standard ^{1}H spectrum.
  - Expected chemical shifts (δ) are predicted based on the electronic environment of each proton.
  - The carboxylic acid proton will appear as a broad singlet at a downfield chemical shift (>10 ppm).
  - The aromatic protons will exhibit complex splitting patterns due to proton-proton and proton-fluorine couplings.
  - The benzylic protons of the hydroxymethyl group will likely appear as a singlet or a doublet if coupled to the hydroxyl proton.
  - The hydroxyl proton will be a broad singlet, and its chemical shift is concentration-dependent.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - The carbonyl carbon of the carboxylic acid will be the most downfield signal.
  - The carbon atom directly bonded to the fluorine will show a large one-bond carbon-fluorine coupling constant (^{1}JCF).
  - Other aromatic carbons will display smaller, through-bond C-F couplings.
- ^{19}F NMR Acquisition:
  - Acquire a proton-decoupled ^{19}F spectrum.
  - A single resonance is expected, and its chemical shift will be characteristic of a fluorobenzene derivative.

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Predicted NMR Data

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Nucleus	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity & Coupling Constants (J, Hz)	Rationale
^{1}H	~13.0	br s	Carboxylic acid proton, deshielded and exchangeable.
~7.8	m	Aromatic proton ortho to the carboxylic acid.	
~7.5	m	Aromatic proton para to the carboxylic acid.	
~7.2	t	Aromatic proton meta to the carboxylic acid.	
~4.6	s	Methylene protons of the hydroxymethyl group.	
~5.4	t	Hydroxyl proton of the hydroxymethyl group (exchangeable).	
^{13}C	~168	d, J ≈ 2-4 Hz	Carboxylic acid carbonyl carbon, coupled to the ortho fluorine.
~160	d, ^{1}JCF ≈ 245 Hz	Aromatic carbon directly bonded to fluorine.[3]	
~135	d, J ≈ 3-5 Hz	Aromatic carbon bearing the hydroxymethyl group.	
~132	d, J ≈ 8-10 Hz	Aromatic carbon ortho to fluorine.	

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~125	s	Aromatic carbon para to fluorine.	
~120	d, J ≈ 20-25 Hz	Aromatic carbon meta to fluorine.	
~60	s	Methylene carbon of the hydroxymethyl group.	
^{19}F	-110 to -120	m	Aromatic fluorine, coupled to ortho and meta protons.[4]

Note: Predicted values are based on data from similar fluorinated and substituted benzoic acids.[3][4][5]

Mass Spectrometry (MS): Unveiling the Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight of the compound, confirming its elemental composition. Electron ionization (EI) or electrospray ionization (ESI) can be employed.

Protocol: Mass Spectrometry Analysis

- Sample Preparation:
  - For ESI-MS: Dissolve a small amount of the sample in a suitable solvent like methanol or acetonitrile with 0.1% formic acid (for positive ion mode) or ammonium hydroxide (for negative ion mode).
  - For GC-MS: Derivatization to a more volatile ester (e.g., methyl ester) may be necessary.
- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) is recommended for accurate mass measurement.
- Data Acquisition:

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- ESI-MS: In negative ion mode, the deprotonated molecule $[M-H]^-$ is expected at m/z 169.03. In positive ion mode, adducts such as $[M+H]^+$ (m/z 171.04) or $[M+Na]^+$ (m/z 193.02) may be observed.
- EI-MS: The molecular ion peak ($M^{+\cdot}$) at m/z 170 is expected. Characteristic fragmentation patterns include the loss of water (-18), the hydroxyl group (-17), and the carboxyl group (-45).

Predicted Mass Spectrometry Data

Ionization Mode	Expected m/z	Identity	Significance
ESI (-)	169.0300	$[M-H]^-$	Confirms the molecular weight.
EI	170	$[M]^{+\cdot}$	Molecular ion.
152	$[M-H_2O]^{+\cdot}$	Loss of water from the hydroxymethyl and carboxylic acid groups.	
141	$[M-CHO]^+$	Loss of a formyl radical.	
125	$[M-COOH]^+$	Loss of the carboxylic acid group.	

Fourier-Transform Infrared (FTIR) Spectroscopy: Identifying Functional Groups

FTIR spectroscopy is a rapid and non-destructive technique to identify the functional groups present in a molecule.

Protocol: FTIR Analysis

- Sample Preparation: The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or as a KBr pellet.

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- Instrumentation: A standard FTIR spectrometer.
- Data Acquisition: Acquire the spectrum in the range of 4000-400 cm^{-1}.

Characteristic FTIR Absorption Bands

Wavenumber (cm^{-1})	Vibration	Functional Group	Significance
3300-2500 (broad)	O-H stretch	Carboxylic acid	The broadness is due to hydrogen bonding. [6]
~3400 (broad)	O-H stretch	Alcohol	Confirms the presence of the hydroxymethyl group.
~1700	C=O stretch	Carboxylic acid	A strong and sharp absorption.
1600-1450	C=C stretch	Aromatic ring	Characteristic of the benzene ring.
~1250	C-O stretch	Carboxylic acid/Aromatic Ether	Confirms the C-O bond.
~1150	C-F stretch	Aryl-Fluoride	Indicates the presence of the fluorine substituent.

High-Performance Liquid Chromatography (HPLC): Purity Assessment and Quantification

HPLC is the workhorse for determining the purity of a compound and for quantitative analysis. A reversed-phase method is generally suitable for this class of molecules.

Protocol: HPLC Analysis

- Sample Preparation: Prepare a stock solution of the sample in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of ~1 mg/mL. Further dilute to create working

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standards for quantification.

- Instrumentation: An HPLC system equipped with a UV detector.
- Chromatographic Conditions:
  - Column: A C18 column (e.g., 4.6 x 150 mm, 5 µm) is a good starting point.
  - Mobile Phase: A gradient of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B). A typical gradient could be 10-90% B over 15 minutes.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV detection at a wavelength corresponding to the absorbance maximum of the compound (likely around 230 and 275 nm).
- Data Analysis: The purity of the sample can be determined by the area percentage of the main peak. For quantification, a calibration curve should be generated using standards of known concentrations.

Conclusion

The comprehensive characterization of **2-fluoro-3-(hydroxymethyl)benzoic acid** requires a multi-faceted analytical approach. The combination of NMR spectroscopy for structural elucidation, mass spectrometry for molecular weight confirmation, FTIR for functional group identification, and HPLC for purity assessment provides a robust and reliable dataset. The protocols and predicted data presented in this application note serve as a detailed guide for researchers, scientists, and drug development professionals to ensure the quality and integrity of this valuable chemical intermediate.

References

- Supporting Information for a chemical synthesis paper.
- Supplementary Information - The Royal Society of Chemistry.
- Exploring 2-Fluoro-3-Methylbenzoic Acid: Properties and Applications. (Details physicochemical properties and applications of a close analog).[2]

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- 2-Fluoro-3-Methylbenzoic Acid: Properties and Applications. (Provides melting point data for a similar compound).[2]
- 2-Fluoro-5-(hydroxymethyl)benzoic acid | C8H7FO3 | CID 2774491 - PubChem. (Gives the molecular weight of an isomeric compound).[1]
- Organic Syntheses Procedure for 2-amino-3-fluorobenzoic acid. (Details synthetic and characterization procedures for a related compound).[3]
- 2-Fluorobenzoic acid | C7H5FO2 | CID 9935 - PubChem. (Provides general information on a related fluorinated benzoic acid).[7]
- Benzoic acid, 2-hydroxy-3-methyl-, methyl ester - the NIST WebBook. (Contains mass spectrometry data for a related compound).[8]
- Preparation method of 2, 4-difluoro-3-hydroxybenzoic acid - Google Patents. (Describes the synthesis of a similar molecule).[9]
- CAS 1214324-64-7 | 2-Fluoro-3-hydroxy-benzoic acid methyl ester - Alchem Pharmtech. (Vendor information for a related ester).[10]
- 2-Fluoro-4-(hydroxymethyl)benzoic acid, min 97%, 1 gram. (Vendor information for an isomer).[11]
- Infrared spectrum of benzoic acid. (Provides a detailed interpretation of the IR spectrum of benzoic acid).[6]

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Sources

- 1. 2-Fluoro-5-(hydroxymethyl)benzoic acid | C8H7FO3 | CID 2774491 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. innospk.com [innospk.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. rsc.org [rsc.org]
- 5. rsc.org [rsc.org]
- 6. infrared spectrum of benzoic acid C7H6O2 C6H5COOH prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of benzoic acid image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 7. 2-Fluorobenzoic acid | C7H5FO2 | CID 9935 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Benzoic acid, 2-hydroxy-3-methyl-, methyl ester [webbook.nist.gov]
- 9. CN101020628A - Preparation method of 2, 4-difluoro-3-hydroxybenzoic acid - Google Patents [patents.google.com]
- 10. alchempharmtech.com [alchempharmtech.com]
- 11. calpaclab.com [calpaclab.com]

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